

Technical Support Center: Optimizing Disperse Red 15 Sublimation in Pyrotechnic Compositions

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Compound of Interest

Compound Name: 1-[(2-Butoxyethyl)amino]-4-hydroxyanthraquinone

CAS No.: 94313-83-4

Cat. No.: B12674357

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Welcome to the technical support center for advanced pyrotechnic applications. This guide is designed for researchers and scientists focused on optimizing the sublimation rates and color performance of C.I. Disperse Red 15 in smoke-generating formulations. Here, we move beyond basic recipes to explore the underlying principles that govern performance, providing you with the expert insights needed to troubleshoot and refine your experimental designs.

Section 1: Frequently Asked Questions (FAQs)

This section addresses the most common initial queries encountered during the formulation of colored smoke compositions.

Q1: Why is my red smoke appearing weak, thin, or pale?

A1: Low smoke density or poor color yield is typically a result of an inefficient sublimation rate. The core issue is that an insufficient quantity of the Disperse Red 15 dye is transitioning into an aerosol of fine, solid particles. This can be traced back to several root causes:

- **Suboptimal Burn Temperature:** The pyrotechnic composition is not reaching the ideal temperature for the rapid sublimation of Disperse Red 15. Disperse dyes generally sublime effectively between 150°C and 230°C[1][2]. If the temperature is too low, the sublimation rate is slow.
- **Poor Heat Transfer:** Inefficient heat distribution throughout the pyrotechnic matrix can lead to localized "cold spots," leaving a significant portion of the dye un-sublimated.
- **Incorrect Formulation Ratios:** An excessively high dye percentage can act as a heat sink, lowering the overall reaction temperature. Conversely, too little dye will inherently produce a pale smoke.

Q2: My smoke is coming out brown or black instead of red. What's causing this color shift?

A2: A brown or black smoke is a definitive sign of thermal decomposition. Instead of sublimating into a gaseous state and re-condensing into a red aerosol, the Disperse Red 15 molecules are being destroyed by excessive heat. The primary culprit is a pyrotechnic core that burns too hot. The fuel-to-oxidizer ratio must be adjusted to lower the combustion temperature to within the dye's sublimation window[1].

Q3: The smoke grenade ignites but sputters or burns erratically. How can I achieve a consistent burn rate?

A3: An inconsistent burn rate almost always points to issues with the physical properties of the pyrotechnic mixture. Key factors include:

- **Lack of Homogeneity:** If the fuel, oxidizer, and dye are not intimately and uniformly mixed, the reaction will proceed unevenly, causing sputtering.
- **Inconsistent Compaction Density:** The pressure used to consolidate the mixture affects the propagation of the combustion front. Variations in density will lead to an erratic burn.
- **Presence of Moisture:** Water absorbed by the components (especially the fuel, like lactose or sugar) can interfere with ignition and sustained combustion. All ingredients must be scrupulously dry.

Q4: What are the key physical properties of Disperse Red 15 that I should be aware of?

A4: Understanding the dye's properties is fundamental to optimizing its performance. Disperse Red 15, an anthraquinone-based dye, has characteristics that make it suitable for sublimation applications, but these must be respected in the formulation.

Property	Value / Description	Source(s)
Chemical Name	1-Amino-4-hydroxyanthracene-9,10-dione	[3]
C.I. Number	60710	[4]
Molecular Formula	C ₁₄ H ₉ NO ₃	[4][5]
Molecular Weight	239.23 g/mol	[4][5]
Melting Point	~207-209 °C	[3]
Appearance	Deep Purple to Dark Brown Crystalline Powder	[5]
Solubility	Soluble in acetone, ethanol, benzene. Low water solubility.	[2][3][4]
Sublimation Temp.	Disperse dyes typically sublime at 150-230°C.	[1][2]

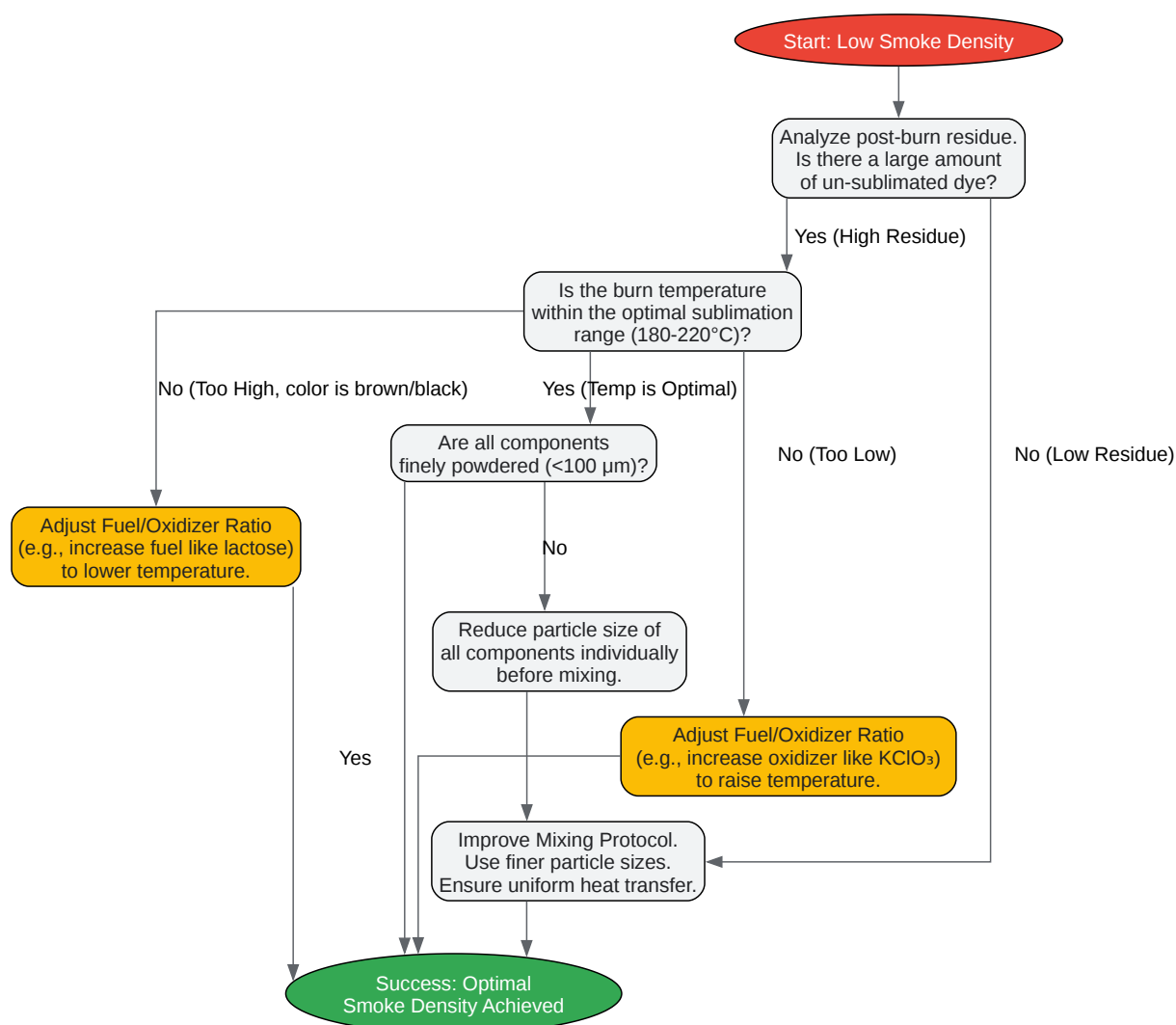
Section 2: In-Depth Troubleshooting Guide

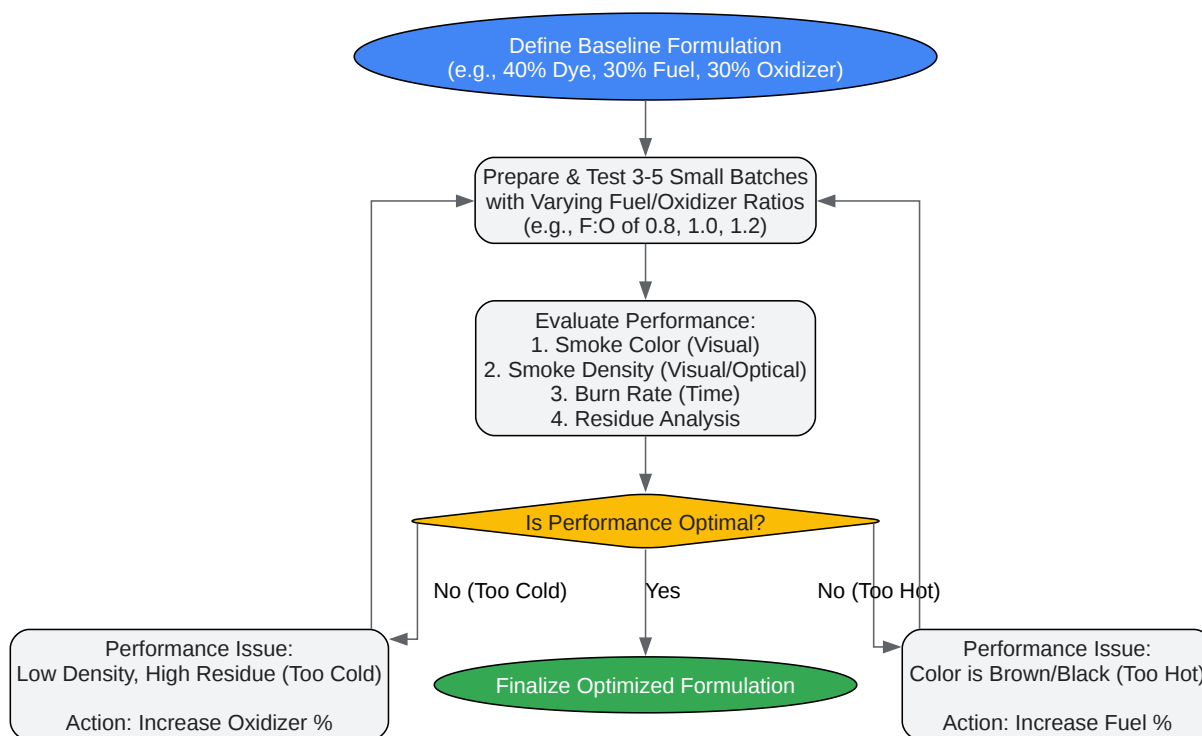
This guide provides a systematic approach to diagnosing and resolving complex issues encountered during your experiments.

Issue 1: Low Smoke Density and Poor Color Yield

The perceived density of colored smoke is a function of the mass of dye aerosolized per unit time. Optimizing this requires a multi-faceted approach targeting the formulation's thermodynamics and kinetics.

The following diagram outlines a decision-making process for addressing low smoke density.





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